

### NF 86II network cable tester for research labs

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An In-depth Technical Guide to the NF-8601II Network Cable Tester for Research Laboratories

In modern research and drug development, the integrity of the digital infrastructure is as critical as the calibration of laboratory instruments. The vast amounts of data generated, from genomic sequencing to high-throughput screening, rely on a robust and reliable network for transmission, storage, and analysis. The NF-8601II network cable tester is a versatile tool designed to ensure the physical layer of this infrastructure meets the required performance standards. This guide provides a technical overview and detailed protocols for its use in a scientific research environment.

## System Components and Specifications

The NF-8601II system consists of three main components: the main tester, a receiver, and a remote identifier.[1] The main tester features a 3.7-inch color LCD screen for displaying results and is powered by a rechargeable lithium battery.[1][2] It is a multifunction device capable of measuring cable length, tracing cables, performing continuity tests, and executing PoE (Power over Ethernet) and PING functions.[1][3]

### **Technical Specifications**

The operational parameters of the NF-8601II are critical for understanding its capabilities and limitations within a laboratory setting.



Parameter	Specification
Supported Cable Types	STP/UTP (CAT5e, CAT6, CAT6a, CAT7), Telephone, Coaxial, USB[2][4][5]
Display	2.8 or 3.7-inch Color LCD (320x240 resolution) [2][6]
Power Supply	3.7V 1800mAh Rechargeable Lithium Battery[2] [3][6]
Dimensions (Main Tester)	173 x 92 x 34 mm[2]
Dimensions (Receiver)	183 x 58 x 35 mm[2]
Dimensions (Remote)	106 x 32 x 30 mm[2]

# **Measurement Specifications**

Accurate measurement is paramount for diagnosing network faults. The NF-8601II utilizes Time Domain Reflectometry (TDR) to accurately measure cable length and identify the distance to faults.[7]

Measurement Function	Specification
Max. Wiremap Distance	2000 m[6]
Max. Tracing Distance	2000 m[6]
Max. Cable Length Measurement	2000 m[1][3][8]
Min. Calibration Distance	>10 m[1][2][6]
Length Calibration Precision	2% (+/- 0.5m)[1][2][3]
Length Measurement Accuracy	3% (+/- 0.5m) after calibration[1][2][3]
Display Units	Meters, Feet, Yards[1][2][8]

# **Experimental Protocols**



The following protocols detail the methodologies for conducting key network cable tests using the NF-8601II.

# Protocol 1: Cable Length and Fault Location Measurement

This protocol measures the length of a cable and identifies the location of any open or short circuits.

#### Methodology:

- · Power on the main tester.
- Connect one end of the cable to be tested to the "MAIN" RJ45 port on the main tester.[1] Do not connect the other end to the remote unit for this test.[8]
- From the main menu, navigate to and select the "Cable Length" function.
- The device will use TDR to send a signal down the cable and measure the time it takes for the reflection to return.
- The screen will display the total length of the cable. If a fault such as an open or short is detected, the tester will display the distance to the fault location.[8]
- For maximum accuracy, perform a calibration with a known length of the same cable type first.[1][2][3]

### **Protocol 2: Wiremap and Crosstalk Testing**

This protocol verifies the correct pin-to-pin wiring (wiremap) and tests for crosstalk between pairs, a common cause of slow network speeds.[8][9]

#### Methodology:

- Connect one end of the network cable to the "MAIN" RJ45 port on the main tester.
- Connect the other end of the cable to the corresponding RJ45 port on the remote identifier.



- From the main menu, select the "Wire mapping" or a similar continuity test function.
- The tester will display the pin configuration (1 through 8) and indicate any faults such as open, short, cross, reverse, or split pairs.[8]
- To test for crosstalk, navigate to the "Crosstalk" function from the main menu.[9]
- The device will analyze the signal bleed between wire pairs and display the results, indicating which pairs are affected.[9]

# **Protocol 3: PoE and PING Testing**

This protocol is used to validate Power over Ethernet availability and test network connectivity and performance.

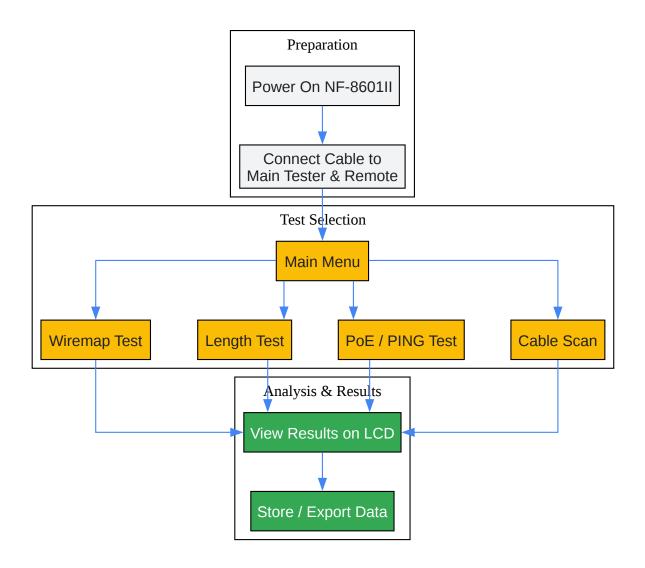
#### Methodology:

- PoE Test:
  - Connect the network cable from a PoE-enabled switch or injector to the "PoE/PING" port on the main tester.[1]
  - Select the "PoE" function.
  - The device will identify which pins are providing power and display the measured voltage.
     [6][7]
- PING Test:
  - Connect a network cable from an active network port to the "PoE/PING" port on the main tester.
  - Select the "PING" function.
  - Configure the target IP address.
  - The tester will send PING requests and display network performance data, including data packet status and minimum/maximum response times.[6][7]



# **Visualized Workflows and Relationships**

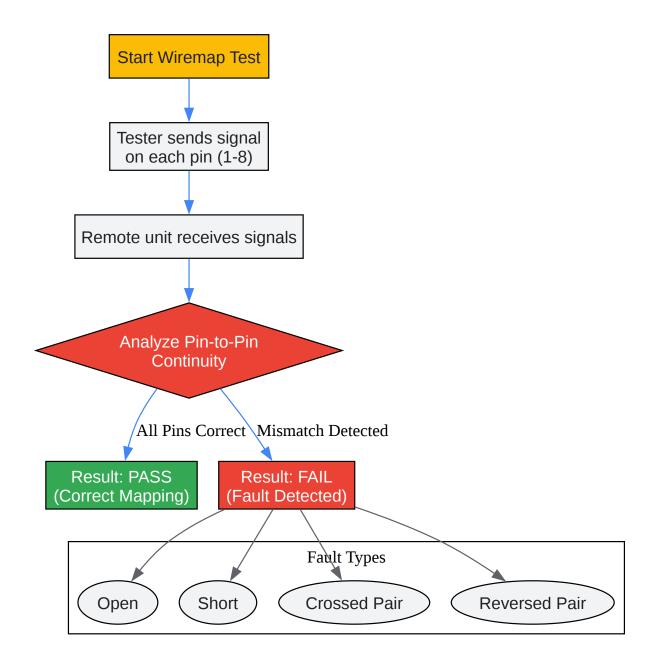
Diagrams created using the DOT language provide clear visual representations of testing processes and logical relationships.



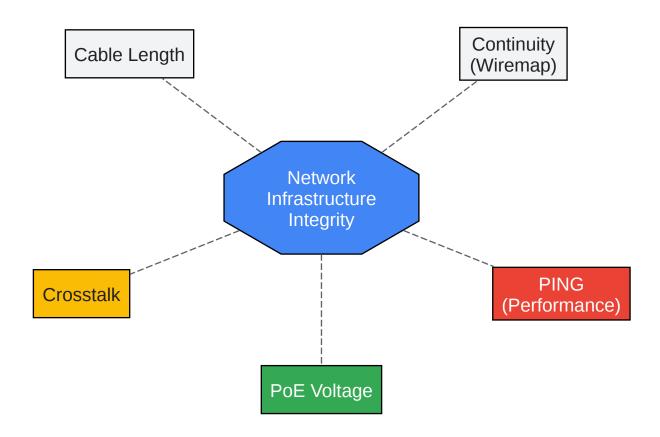
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General Testing Workflow with the NF-8601II.









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